

Technical Guide: Physicochemical Properties of 2-Bromobenzamide

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Compound of Interest

Compound Name: 2-Bromobenzamide

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This technical guide provides a comprehensive overview of the solubility and melting point of **2-Bromobenzamide**, a key intermediate in organic synthesis and pharmaceutical research. The document outlines its physical properties, detailed experimental protocols for their determination, and a visual representation of the analytical workflow.

Core Physicochemical Data

The following table summarizes the key physical and chemical properties of **2-Bromobenzamide**.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ BrNO	[1][2][3]
Molecular Weight	200.03 g/mol	[4][5][6]
Appearance	Beige or white crystalline solid/powder	[1][2][4]
Melting Point	160-162 °C	[3][5][7]
156.0-163.0 °C	[1]	
160.5 °C	[4]	
Water Solubility	Slightly soluble	[2][3][4]
Organic Solvent Solubility	Soluble in common organic solvents such as alcohols, ethers, and chlorides.	[2]
CAS Number	4001-73-4	[1][3][5]

Experimental Protocols

The determination of the melting point and solubility of a compound like **2-Bromobenzamide** is crucial for its identification, purity assessment, and application in chemical synthesis and drug formulation.[8] Standard laboratory procedures for these measurements are detailed below.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.[9] The capillary method using a melting point apparatus is a common and reliable technique.[8][10]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)[9]
- Capillary tubes (sealed at one end)[11]

- Mortar and pestle (for sample pulverization)
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **2-Bromobenzamide** is placed on a clean, dry surface. The open end of a capillary tube is pressed into the sample, forcing a small amount of the solid into the tube.[11] The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of about 3 mm.[9]
- Apparatus Setup: The capillary tube containing the sample is placed into the heating block of the melting point apparatus.[11]
- Rapid Determination (Optional but Recommended): To save time, a rapid heating run can be performed to get an approximate melting point range.[12] The apparatus is heated at a high rate (e.g., 10-20 °C per minute) to quickly identify the approximate temperature at which the compound melts.[12]
- Accurate Determination: A fresh sample is prepared. The melting point apparatus is preheated to a temperature about 15-20 °C below the approximate melting point observed in the rapid run.[11][12] The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.[9]
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.[11] For a pure compound, this range should be narrow, typically 1-2 °C.[9] Impurities tend to lower and broaden the melting range.[8][9]

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. A qualitative assessment is often sufficient for initial characterization.

Apparatus:

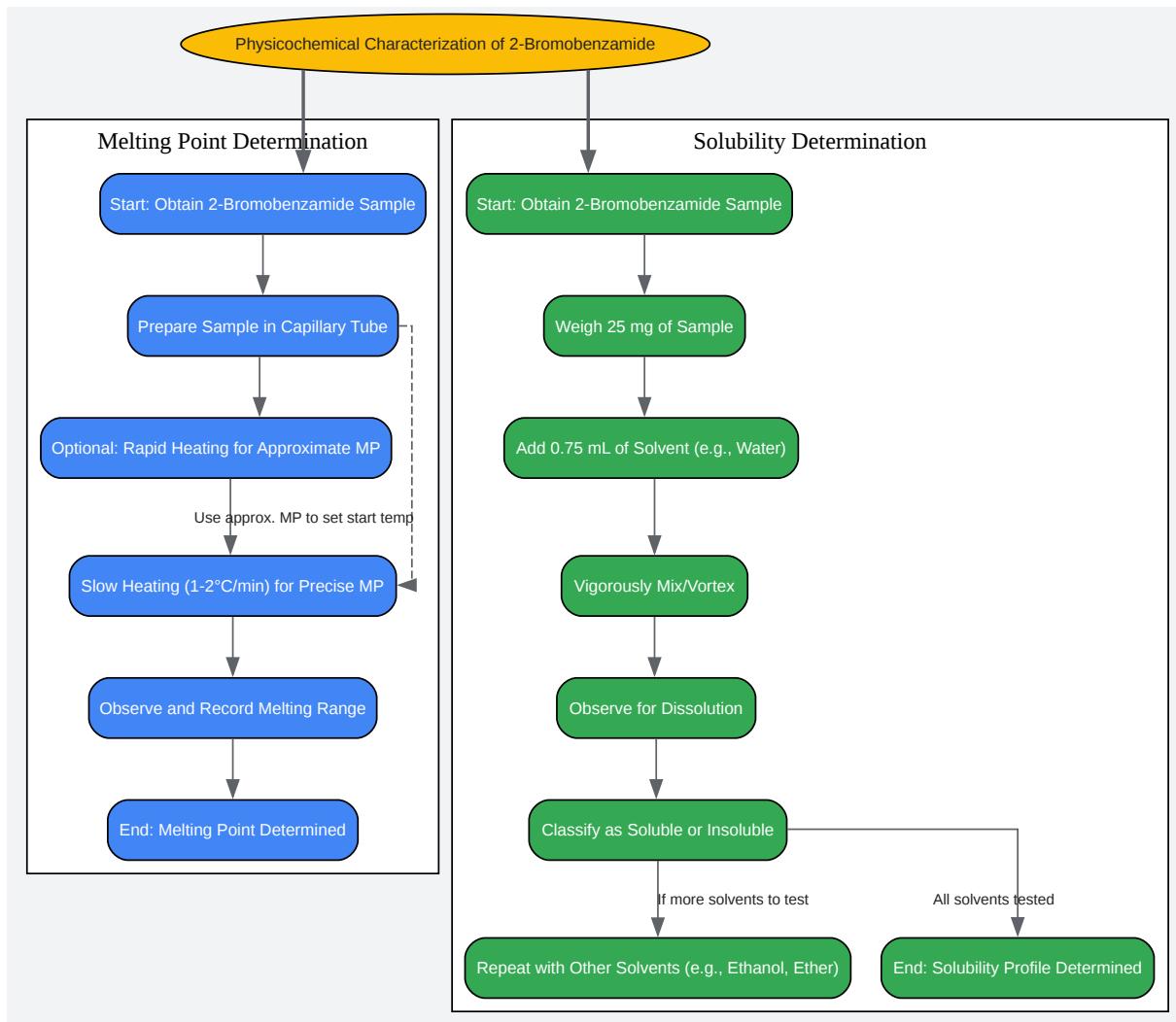
- Small test tubes
- Vortex mixer or stirring rod
- Graduated pipettes or cylinders
- Balance

Procedure:

- Sample Preparation: A pre-weighed amount of **2-Bromobenzamide** (e.g., 25 mg) is placed into a small test tube.[13]
- Solvent Addition: A measured volume of the desired solvent (e.g., 0.75 mL of water, ethanol, or diethyl ether) is added to the test tube in small portions.[13]
- Mixing: After each addition of the solvent, the test tube is vigorously shaken or vortexed to facilitate dissolution.[13] Continuous stirring for a set period, such as 60 seconds, can be employed for consistency.[14]
- Observation: The mixture is observed to determine if the solid has completely dissolved. If the solid dissolves, the compound is considered soluble in that solvent under the tested conditions. If a significant portion of the solid remains undissolved, it is considered insoluble or slightly soluble.[14]
- Classification: The solubility behavior in different solvents (e.g., water, dilute acid, dilute base, organic solvents) can help classify the compound based on its functional groups and polarity, following the principle of "like dissolves like".[15][16][17] For instance, the amide group in **2-Bromobenzamide** allows for hydrogen bonding, contributing to its solubility in polar organic solvents.[17]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the melting point and solubility of **2-Bromobenzamide**.

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